

Technical Support Center: C3a 70-77 Peptide

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Compound of Interest

Compound Name: C3a 70-77 ditrifluoroacetate

Cat. No.: B12454714

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Prepared by the Office of the Senior Application Scientist

Welcome to the technical support guide for the C3a 70-77 peptide. This document serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing in-depth guidance on ensuring the stability and integrity of this peptide in solution. Our goal is to move beyond simple instructions to explain the scientific principles behind best practices, empowering you to achieve reliable and reproducible experimental outcomes.

Section 1: FAQs - First Principles of Handling & Storage

This section addresses the most common initial questions regarding the handling and storage of the C3a 70-77 peptide. Proper procedure from the moment of receipt is the first and most critical step in preserving peptide integrity.

Q1: How should I store the lyophilized C3a 70-77 peptide upon arrival?

Answer: The lyophilized (freeze-dried) form is the most stable state for the C3a 70-77 peptide. [1] Upon receipt, the vial should be stored in a desiccated environment at -20°C for long-term stability, which can extend from one to three years depending on the supplier.[2][3] For even longer-term storage, -80°C is recommended.[4]

The single most critical environmental factor to control is moisture.[5] Before opening the vial for the first time, it is imperative to allow it to equilibrate to room temperature (this can take 20-30 minutes).[5] Opening a cold vial will cause atmospheric moisture to condense onto the peptide powder, which can significantly accelerate degradation pathways even in the lyophilized state.[5][6]

Peptide Form	Recommended Temperature	Typical Shelf Life	Key Considerations
Lyophilized Powder	-20°C	1-3 Years[2][3]	Must be kept away from moisture and bright light.[3][4][5]
-80°C	>2 Years[4]	Optimal for archival storage.	
Stock Solution	-20°C	~1 Month[4]	Prone to degradation; avoid freeze-thaw cycles.
-80°C	~6 Months[4]	Preferred for storing solutions; aliquot to minimize freeze-thaw.	

Q2: What is the best solvent for reconstituting C3a 70-77?

Answer: There is no single universal solvent for all peptides, as solubility is highly dependent on the amino acid sequence.[5] For C3a 70-77 (Sequence: Ala-Ser-His-Leu-Gly-Leu-Ala-Arg), its composition makes it readily soluble in aqueous buffers.

- **Primary Recommendation:** Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS). Multiple suppliers confirm high solubility (e.g., up to 100 mg/mL) in water.[4]
- **Alternative Solvent:** For certain applications, Dimethyl sulfoxide (DMSO) can be used, with reported solubility up to 55 mg/mL.[3]
- **Expert Insight:** The peptide is often supplied as a Trifluoroacetate (TFA) salt, a remnant from the synthesis process. TFA salts can enhance the solubility of peptides in aqueous solutions.

[7] If you encounter solubility issues, gentle warming or brief sonication can be effective.[4] Always start by testing solubility on a small portion of the peptide before dissolving the entire sample.[5]

Q3: What is the recommended procedure for reconstituting the peptide?

Answer: A careful, aseptic technique is crucial to prevent contamination and ensure accurate concentration. The following protocol is a self-validating system designed to maximize peptide recovery and stability.

- **Equilibration:** Remove the peptide vial from -20°C or -80°C storage and place it in a desiccator at room temperature. Allow it to equilibrate for at least 20-30 minutes. Causality: This prevents moisture condensation on the cold powder, a primary cause of degradation.[5]
- **Solvent Preparation:** Prepare your chosen solvent (e.g., sterile water, PBS). Ensure it is at room temperature.
- **Initial Dilution:** Briefly centrifuge the vial to ensure all lyophilized powder is at the bottom. Aseptically add the calculated volume of solvent to the vial to achieve your desired stock concentration (e.g., 1-10 mM).
- **Dissolution:** Gently vortex or pipette the solution up and down to dissolve the peptide. If solubility is a challenge, brief sonication in a water bath is recommended.[4] Visually inspect to ensure the solution is clear and free of particulates.
- **Sterile Filtration (Optional but Recommended):** For cell-based assays or in vivo studies, it is best practice to sterilize the stock solution by passing it through a 0.22 µm filter.[4][8] This removes any potential microbial contaminants.
- **Aliquoting:** Immediately dispense the stock solution into small, single-use aliquots in low-protein-binding microcentrifuge tubes. Causality: Aliquoting is the most effective strategy to prevent degradation caused by repeated freeze-thaw cycles.[1]
- **Storage:** Promptly store the aliquots at -80°C for long-term stability (up to 6 months) or -20°C for shorter-term use (up to 1 month).[4]

Diagram 1: Peptide Reconstitution Workflow

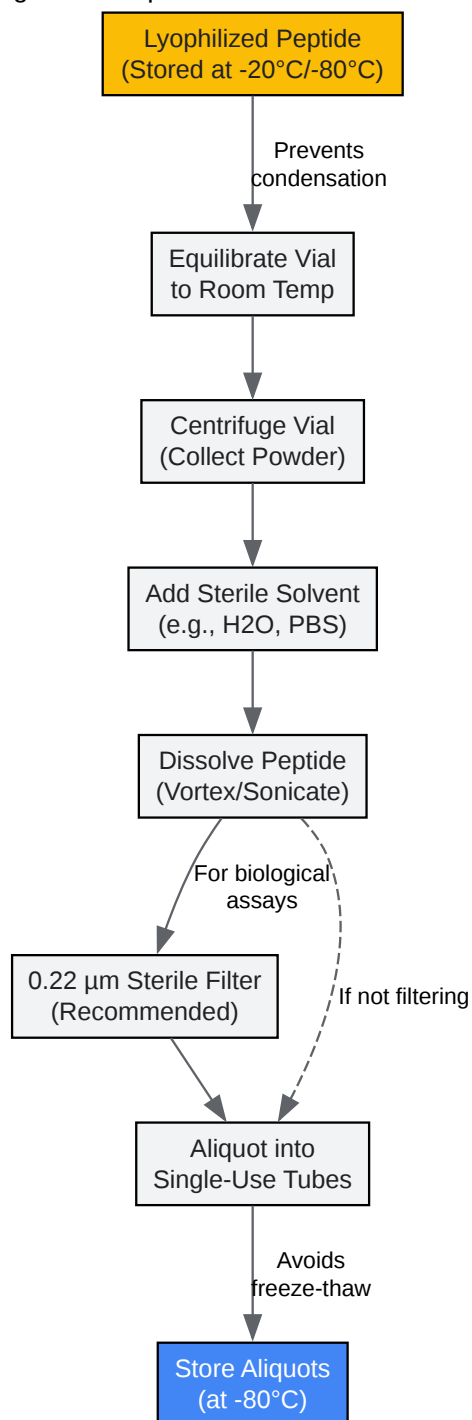
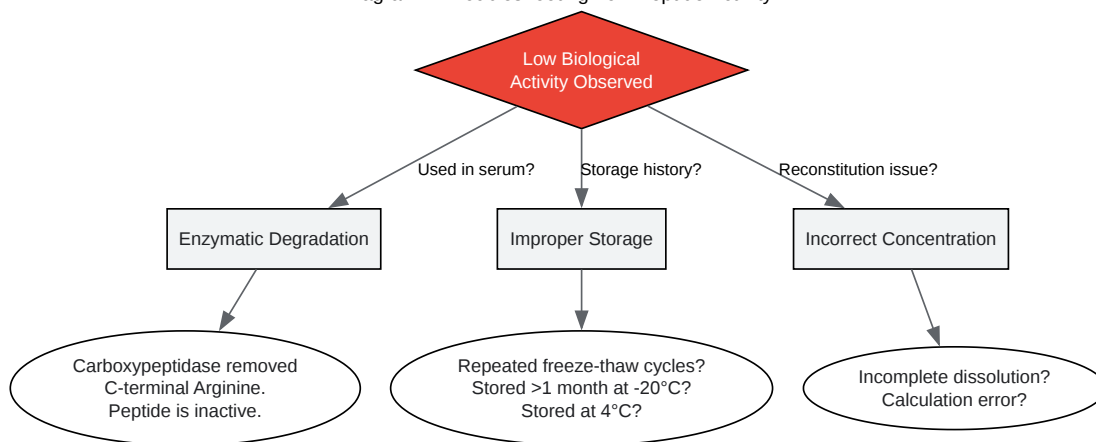


Diagram 2: Troubleshooting Low Peptide Activity



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Sources

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